

# Key Metabolites of Methidathion in Rats: An In-depth Technical Guide

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## Compound of Interest

Compound Name: **Methidathion**

Cat. No.: **B032985**

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This technical guide provides a comprehensive overview of the key metabolites of **Methidathion** in rats, focusing on quantitative data, detailed experimental protocols, and the metabolic pathways involved. The information presented is crucial for understanding the biotransformation and toxicokinetics of this organophosphate insecticide.

## Quantitative Analysis of Methidathion Metabolites

The metabolism of **Methidathion** in rats is extensive, leading to a variety of metabolites primarily excreted in the urine. The distribution of these metabolites can vary based on the specific radiolabeling position of the parent compound and the sex of the animal. The following tables summarize the quantitative data on the major metabolites identified in the urine of rats following oral administration of 14C-labeled **Methidathion**.

Table 1: Urinary Metabolites of 14C-Carbonyl Labeled **Methidathion** in Rats[[1](#)]

Metabolite	Male (% of Total Urinary Radioactivity)	Female (% of Total Urinary Radioactivity)
Organic Soluble Metabolites	79%	66%
Sulfide Derivative	44-45%	44-45%
Sulfone	14.2%	8%
Sulfoxide	11.1%	3.3%

Table 2: Urinary Metabolites of 14C-Methoxy Labeled **Methidathion** in Rats[1]

Metabolite	% of Total Urinary Radioactivity
Organic Soluble Metabolites	67-72%
Aqueous Soluble Metabolites	28-33%
Sulfoxide	40.5%
Sulfone	23%
Desmonomethyl Derivative	10.5%
Cysteine Conjugate	2.1%
RH Compound	1%
Unchanged Parent	0.8% (female only)
Sulfide	0.3% (male only)
Oxygen Analog	0.2% (male only)

Table 3: Urinary Metabolites of 14C-Ring Carbon Labeled **Methidathion** in Rats[1]

Metabolite	% of Total Urinary Radioactivity
Organic Soluble Metabolites	61-63%
Aqueous Soluble Metabolites	37-39%
Sulfide	35.4%
Sulfoxide	8.6%
Sulfone	8.2%
RH Compound	2.1%
Oxygen Analog	0.6%

## Experimental Protocols

The following section details the methodologies employed in the key studies that investigated the metabolism of **Methidathion** in rats.

## Animal Models and Dosing

- Animal Species: Charles River CD rats and Sprague-Dawley (SD) rats were used in the cited studies.[\[1\]](#)
- Dosing: **Methidathion**, radiolabeled with <sup>14</sup>C at the carbonyl carbon, methoxy group, or ring carbon, was administered to rats via oral gavage.[\[1\]](#) The compound was typically suspended in a 3% cornstarch solution containing 0.5% polysorbate-80.[\[1\]](#)
- Dose Levels: Single oral doses ranged from 0.25 mg/kg bw to 2.949 mg/kg bw.[\[1\]](#)

## Sample Collection

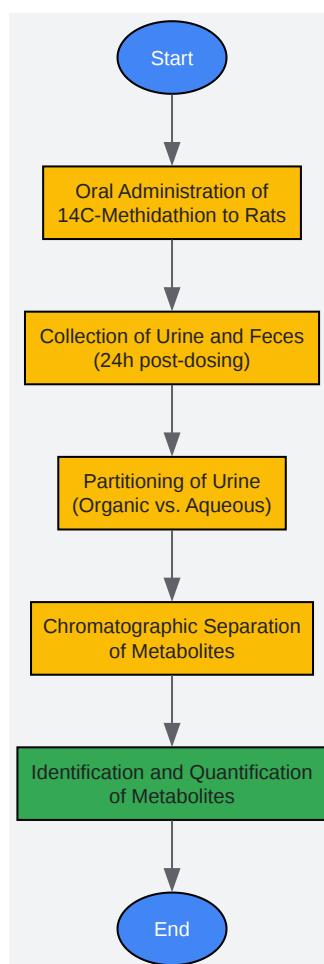
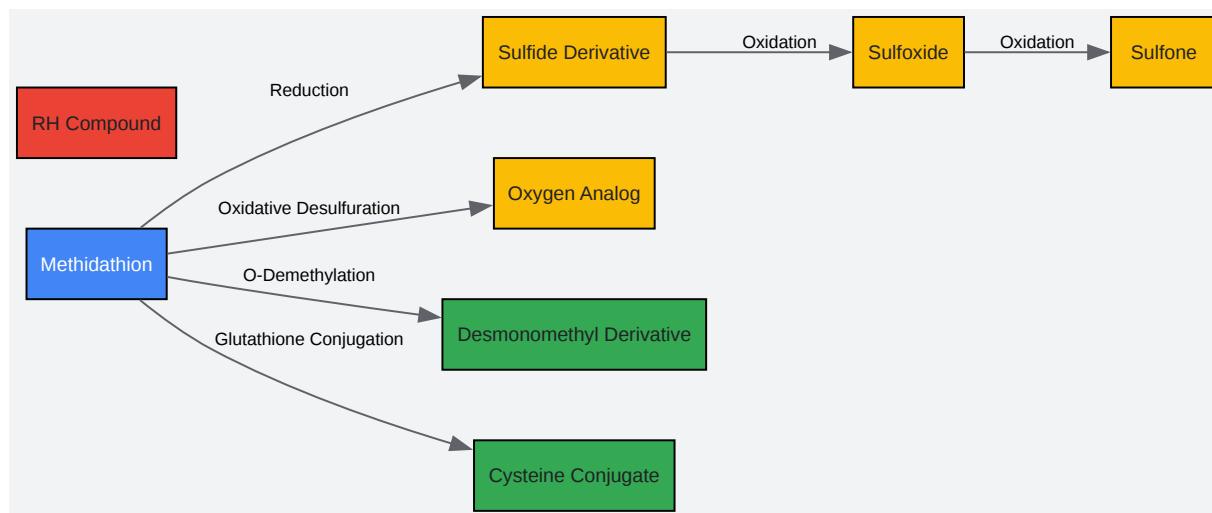
- Urine and Feces: Following administration, urine and feces were collected from the animals. The majority of the radiolabel was recovered within 24 hours of dosing.[\[1\]](#)
- Tissues: In some studies, tissues and carcasses were also analyzed for radioactivity.[\[1\]](#)

## Metabolite Analysis

- Extraction: Urine samples were partitioned to separate organic and aqueous soluble metabolites.[\[1\]](#)
- Chromatography: The different metabolites were separated and identified using chromatographic techniques.[\[1\]](#)
- Quantification: The amount of each metabolite was determined by measuring the radioactivity associated with the separated components.[\[1\]](#)

## Metabolic Pathways and Experimental Workflow

The biotransformation of **Methidathion** in rats involves several key reactions, including oxidation, demethylation, and conjugation. The following diagrams illustrate the proposed metabolic pathway and a general experimental workflow for studying **Methidathion** metabolism.



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## References

- 1. 846. Methidathion (Pesticide residues in food: 1992 evaluations Part II Toxicology) [inchem.org]
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